

Introduction: The Strategic Value of the Dihydropyran Scaffold

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Compound of Interest

Compound Name: 3,6-Dihydro-2H-pyran-3-OL

CAS No.: 445378-38-1

Cat. No.: B2354874

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3,6-Dihydro-2H-pyran-3-ol is a heterocyclic organic compound featuring a six-membered dihydropyran ring functionalized with a secondary allylic alcohol. This seemingly simple molecule is a versatile and strategically important building block in modern organic synthesis and medicinal chemistry. Its structure contains multiple points of reactivity—a nucleophilic hydroxyl group, an electrophilic double bond, and a stereogenic center at the C3 position—making it a valuable chiral synthon for the construction of complex molecular architectures.

The dihydropyran motif is a privileged scaffold found in numerous natural products and biologically active compounds.^[1] Consequently, understanding the chemical behavior of functionalized dihydropyrans like **3,6-Dihydro-2H-pyran-3-ol** is critical for professionals engaged in the synthesis of novel therapeutic agents and other high-value chemical entities. This guide provides a comprehensive overview of its chemical properties, reactivity, and applications, grounded in established chemical principles and synthetic methodologies.

Molecular Structure and Physicochemical Properties

The core of the molecule is the 3,6-dihydro-2H-pyran ring, a non-aromatic heterocycle. The key functional groups are the C3 secondary hydroxyl group and the C4-C5 alkene bond. The presence of the chiral center at C3 means the molecule can exist as (R)- and (S)-enantiomers, which often exhibit different biological activities.

Caption: Structure of **3,6-Dihydro-2H-pyran-3-ol** with key reactive sites.

Physicochemical Data

Quantitative experimental data for the parent **3,6-Dihydro-2H-pyran-3-ol** is not extensively documented in public databases. The table below summarizes its computed properties and includes experimental data from closely related analogs to provide context.

Property	Value / Description	Source
Molecular Formula	C ₅ H ₈ O ₂	PubChem[2]
Molecular Weight	100.12 g/mol	PubChem[2]
IUPAC Name	3,6-dihydro-2H-pyran-3-ol	PubChem[2]
CAS Number	445378-38-1	PubChem[2]
Physical State	Expected to be a liquid at room temperature	Inferred
Boiling Point	Estimated >150 °C. (Analog 3,6-dihydro-2H-pyran: 92-93 °C)	Inferred from[3]
Density	Estimated ~1.1 g/cm ³ . (Analog 3,6-dihydro-2H-pyran: 0.943 g/cm ³)	Inferred from[3]
Solubility	Expected to be soluble in polar organic solvents (e.g., ethanol, THF, DCM) and moderately soluble in water.	Inferred

Spectroscopic Profile

The structural identity of **3,6-Dihydro-2H-pyran-3-ol** can be confirmed using standard spectroscopic techniques.

- ^1H NMR: Expected signals would include a broad singlet for the hydroxyl proton (-OH), distinct signals for the diastereotopic protons on the sp^3 carbons (C2, C6), a signal for the proton on the carbon bearing the alcohol (C3-H), and two signals in the olefinic region for the alkene protons (C4-H, C5-H).
- ^{13}C NMR: The spectrum should show five distinct carbon signals: two sp^2 carbons in the olefinic region (~120-130 ppm), and three sp^3 carbons, including the carbon attached to the hydroxyl group (~60-70 ppm) and the two carbons adjacent to the ring oxygen.[4]
- Infrared (IR) Spectroscopy: Key absorption bands would include a strong, broad peak around $3300\text{-}3400\text{ cm}^{-1}$ for the O-H stretch of the alcohol, C-H stretching peaks just below 3000 cm^{-1} (sp^3) and just above 3000 cm^{-1} (sp^2), a C=C stretching peak around 1650 cm^{-1} , and a strong C-O stretching peak in the $1050\text{-}1150\text{ cm}^{-1}$ region.
- Mass Spectrometry (MS): The molecular ion peak (M^+) would be observed at $m/z = 100$. Key fragmentation patterns would likely involve the loss of water ($\text{M}-18$) or other small neutral fragments.

Chemical Reactivity and Synthetic Transformations

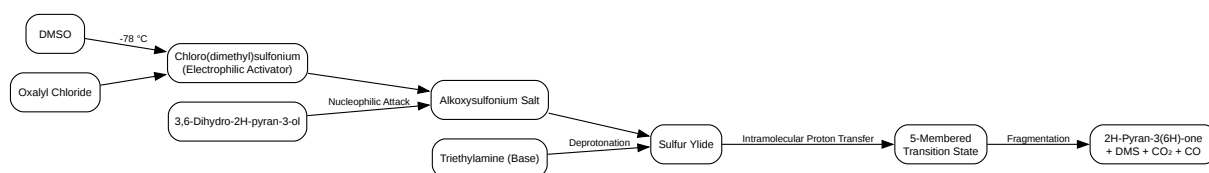
The reactivity of **3,6-Dihydro-2H-pyran-3-ol** is dominated by its two primary functional groups: the secondary allylic alcohol and the endocyclic double bond. This dual functionality allows for a wide range of selective transformations.

Oxidation of the C3-Hydroxyl Group

The conversion of the secondary alcohol at C3 to the corresponding ketone, 2H-pyran-3(6H)-one, is a fundamental transformation.[5] This reaction is synthetically valuable as the resulting α,β -unsaturated ketone is a versatile intermediate for Michael additions and cycloaddition reactions.

Causality in Reagent Selection: The presence of the C4-C5 double bond necessitates the use of mild and chemoselective oxidizing agents to prevent unwanted side reactions, such as epoxidation or cleavage of the alkene.

- Swern Oxidation: This is an ideal choice as it operates under mild, low-temperature ($-78\text{ }^{\circ}\text{C}$) conditions, avoiding the use of heavy metals.[6][7] The reaction uses dimethyl sulfoxide (DMSO) activated by oxalyl chloride, followed by hindered base-promoted elimination.[8][9]
- Dess-Martin Periodinane (DMP): DMP is another mild oxidant that provides high yields of ketones from secondary alcohols at room temperature without affecting the double bond.
- TEMPO-based Oxidations: Catalytic 2,2,6,6-tetramethylpiperidinyloxy (TEMPO) with a stoichiometric co-oxidant (e.g., NaOCl or diacetoxyiodobenzene) is highly selective for oxidizing alcohols in the presence of alkenes.[4]



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Caption: Simplified mechanism of the Swern Oxidation.

Reactions of the C3-Hydroxyl Group with Stereochemical Inversion

The stereocenter at C3 is a key feature for its use as a chiral building block. The Mitsunobu reaction is a powerful method for achieving nucleophilic substitution at this center with complete inversion of stereochemistry, a classic $\text{S}_{\text{N}}2$ -type process.[10][11]

Mechanistic Insight: The reaction involves activating the hydroxyl group with a combination of triphenylphosphine (PPh_3) and an azodicarboxylate, typically diethyl azodicarboxylate (DEAD) or diisopropyl azodicarboxylate (DIAD).[12][13] This in-situ activation converts the poor leaving group ($-\text{OH}$) into a good phosphonium leaving group, which is then displaced by a suitable nucleophile.

Common transformations include:

- Esterification: Using a carboxylic acid as the nucleophile to form an ester with inverted stereochemistry.
- Etherification: Using a phenol to form an aryl ether.
- Azide Formation: Using hydrazoic acid (HN_3) or an equivalent to introduce an azide group, which can be subsequently reduced to an amine.

Reactions of the C4-C5 Alkene

The endocyclic double bond is susceptible to a variety of electrophilic addition reactions. The regioselectivity of these reactions can be influenced by the steric and electronic effects of the neighboring oxygen atoms and the C3 substituent.

- Hydrogenation: Catalytic hydrogenation (e.g., using H_2 with Pd/C) will reduce the double bond to yield the corresponding saturated tetrahydropyran-3-ol.[\[14\]](#) This provides access to the fully saturated heterocyclic core.
- Epoxidation: Reagents like meta-chloroperoxybenzoic acid (m-CPBA) will convert the alkene into an epoxide. The resulting epoxide is a valuable intermediate for further functionalization via nucleophilic ring-opening.
- Halogenation: Addition of halogens (e.g., Br_2) across the double bond will yield the corresponding dihalo-tetrahydropyran derivative.
- Hydroboration-Oxidation: This two-step sequence will add a hydroxyl group to the C4 or C5 position with anti-Markovnikov regioselectivity, leading to a diol derivative.

Synthesis of 3,6-Dihydro-2H-pyran-3-ol

Access to this building block can be achieved through several synthetic strategies:

- Reduction of 2H-Pyran-3(6H)-one: The most direct route is the reduction of the corresponding ketone. The choice of reducing agent determines the stereochemical outcome. Sodium borohydride (NaBH_4) will typically yield the racemic alcohol, while

stereoselective reducing agents or enzyme-catalyzed reductions can provide access to specific enantiomers.

- **Enzymatic Kinetic Resolution:** For obtaining enantiomerically pure material, lipase-catalyzed transesterification of the racemic alcohol is a highly effective method. This process selectively acylates one enantiomer, allowing for the separation of the resulting ester from the unreacted, enantiopure alcohol.[\[5\]](#)
- **De Novo Ring Synthesis:** More complex routes involve constructing the dihydropyran ring itself, for example, through ring-closing metathesis (RCM) of a suitable diene precursor or via a Prins cyclization.[\[15\]](#)[\[16\]](#)

Applications in Drug Discovery and Natural Product Synthesis

The 3,6-dihydropyran scaffold is a key component in a range of complex molecules.

- **Natural Product Synthesis:** Substituted dihydropyrans are crucial intermediates in the total synthesis of macrolides and other natural products, such as Laulimalide, a potent microtubule-stabilizing agent.[\[15\]](#)[\[17\]](#)
- **Medicinal Chemistry:** The dihydropyran ring is often used as a bioisostere for other cyclic structures, like morpholine. For example, it has been successfully incorporated as a hinge-binding motif in ATP-competitive inhibitors of the mammalian target of rapamycin (mTOR), a key protein in cancer signaling pathways.

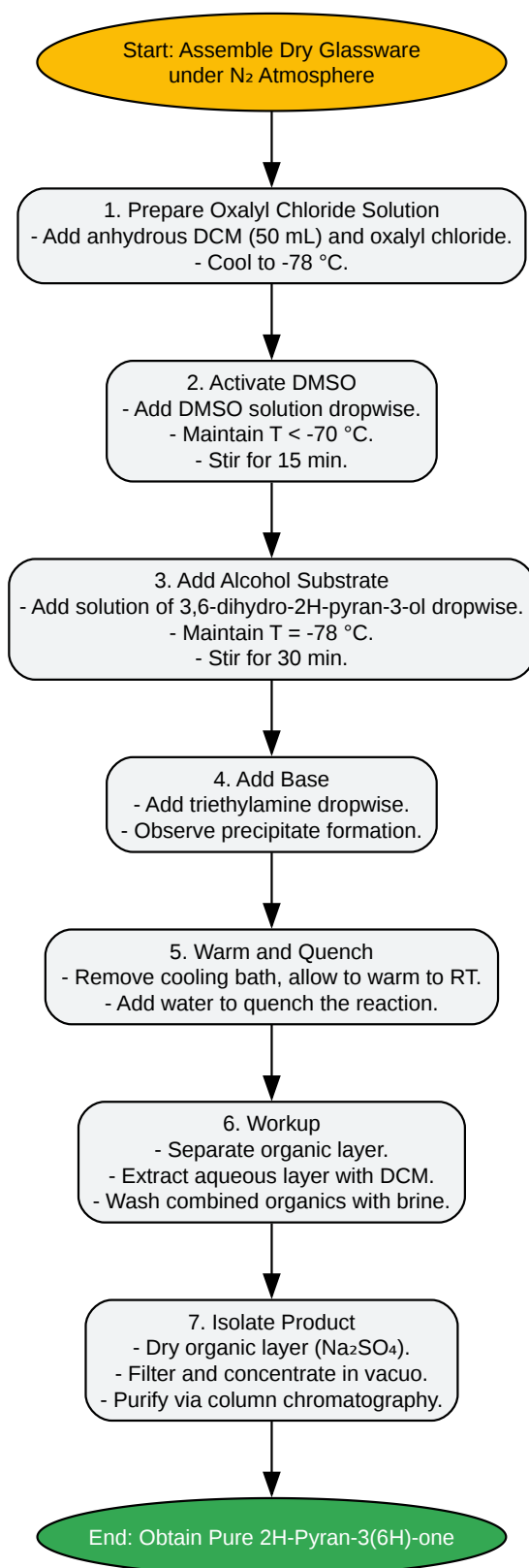
Experimental Protocol: Swern Oxidation of 3,6-Dihydro-2H-pyran-3-ol

This protocol describes a representative procedure for the oxidation of the title compound to 2H-pyran-3(6H)-one. It is a self-validating system; successful execution relies on strict adherence to anhydrous conditions and low temperatures.

Safety Precaution: This reaction generates carbon monoxide, a toxic gas, and dimethyl sulfide, which is malodorous. It must be performed in a well-ventilated fume hood. All glassware must be thoroughly dried before use.

Materials:

- **3,6-Dihydro-2H-pyran-3-ol** (1.00 g, 10.0 mmol, 1.0 equiv)
- Anhydrous Dichloromethane (DCM), 60 mL
- Oxalyl chloride (1.1 mL, 12.5 mmol, 1.25 equiv)
- Anhydrous Dimethyl sulfoxide (DMSO) (1.8 mL, 25.0 mmol, 2.5 equiv)
- Triethylamine (TEA) (7.0 mL, 50.0 mmol, 5.0 equiv)
- Dry ice / Acetone bath
- Magnetic stirrer and stir bar
- Three-neck round-bottom flask equipped with a thermometer and nitrogen inlet



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Caption: Experimental workflow for the Swern Oxidation protocol.

Step-by-Step Procedure:

- **System Preparation:** Assemble a dry three-neck flask with a stirrer, thermometer, and nitrogen inlet. Purge the system with dry nitrogen.
- **Activator Formation:** Add anhydrous DCM (50 mL) to the flask, followed by oxalyl chloride (1.1 mL). Cool the solution to -78 °C using a dry ice/acetone bath.
- **DMSO Activation:** In a separate dry flask, prepare a solution of anhydrous DMSO (1.8 mL) in anhydrous DCM (10 mL). Add this DMSO solution dropwise to the stirred oxalyl chloride solution over 15 minutes, ensuring the internal temperature does not rise above -70 °C. Stir the resulting mixture for an additional 15 minutes at -78 °C.[8]
- **Addition of Alcohol:** Dissolve **3,6-Dihydro-2H-pyran-3-ol** (1.00 g) in anhydrous DCM (10 mL). Add this solution dropwise to the reaction mixture over 20 minutes, maintaining the temperature at -78 °C. Stir for 30 minutes at this temperature.
- **Elimination:** Add triethylamine (7.0 mL) dropwise to the mixture over 10 minutes. A thick white precipitate of triethylammonium chloride will form.
- **Quenching and Workup:** After the addition of TEA is complete, remove the cooling bath and allow the reaction to warm to room temperature over 30-45 minutes. Add 50 mL of water to quench the reaction.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the layers and extract the aqueous layer twice with DCM (2 x 25 mL).
- **Isolation:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.
- **Purification:** Purify the resulting crude oil by flash column chromatography on silica gel to yield the pure 2H-pyran-3(6H)-one.

Safety and Handling

According to the Globally Harmonized System (GHS) classification, **3,6-Dihydro-2H-pyran-3-ol** is associated with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[\[2\]](#)

Standard laboratory personal protective equipment (PPE), including safety glasses, lab coat, and gloves, should be worn when handling this chemical. All manipulations should be performed in a well-ventilated chemical fume hood.

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